

# Early studies and discovery of 6-Methyl-3-methylidenehept-5-en-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Methyl-3-methylidenehept-5-en-2-one

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An In-depth Technical Guide to the Early Studies and Discovery of 6-Methyl-5-hepten-2-one

## Introduction

6-Methyl-5-hepten-2-one, also known as Sulcatone, is a naturally occurring unsaturated ketone found in various plants, including citronella, lemongrass, and palmarosa.<sup>[1][2]</sup> It is recognized by its characteristic powerful, fatty, green, and citrus-like odor.<sup>[2][3]</sup> This compound is a significant intermediate in the synthesis of a wide range of valuable chemicals, including vitamins, aroma compounds, and pharmaceuticals.<sup>[4][5]</sup> This technical guide provides a comprehensive overview of the early studies, physicochemical properties, synthesis methodologies, and biological activities of 6-Methyl-5-hepten-2-one, geared towards researchers, scientists, and drug development professionals.

## Physicochemical Properties

A summary of the key physicochemical properties of 6-Methyl-5-hepten-2-one is presented in Table 1. This data is crucial for its handling, formulation, and application in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C8H14O	[3]
Molecular Weight	126.20 g/mol	[3]
Appearance	Colorless to yellowish liquid	[4][6]
Odor	Powerful, fatty, green, citrus-like	[2][3]
Taste	Bittersweet, reminiscent of pear	[2]
Boiling Point	172-174 °C at 1014 hPa	[6]
Melting Point	-67.1 to -67.3 °C	[6]
Density	0.851 g/cm <sup>3</sup> at 20 °C	[6]
Vapor Pressure	0.99 hPa at 18.18 °C; 1.99 hPa at 27.99 °C	[6]
Water Solubility	3.02 g/L at 25 °C	[6]
Log Kow	2.4	[6]
Refractive Index	1.4445 at 20 °C	[3]

## Experimental Protocols: Synthesis of 6-Methyl-5-hepten-2-one

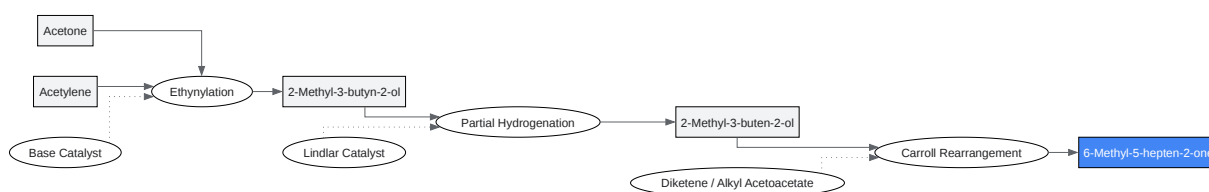
Several synthetic routes for 6-Methyl-5-hepten-2-one have been developed, reflecting its industrial importance. The following sections detail the methodologies for the most common approaches.[4][5]

### Synthesis from Acetylene and Acetone

This well-established industrial method involves a three-step sequence:

- Ethynylation of Acetone: Acetone undergoes an ethynylation reaction with acetylene in the presence of a base catalyst to produce 2-methyl-3-buten-2-ol.[7]

- Partial Hydrogenation: The resulting 2-methyl-3-butyne-2-ol is partially hydrogenated using a Lindlar catalyst to yield 2-methyl-3-buten-2-ol.
- Carroll Rearrangement: The 2-methyl-3-buten-2-ol is then reacted with diketene or an alkyl acetoacetate (such as ethyl acetoacetate) to form an acetoacetic ester, which subsequently undergoes a Carroll rearrangement upon heating to produce 6-Methyl-5-hepten-2-one.[4][5]



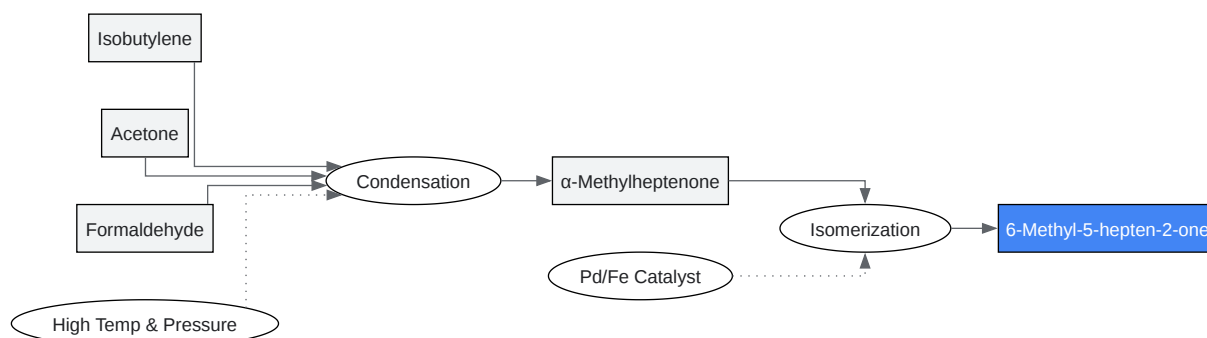
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Synthesis of 6-Methyl-5-hepten-2-one from Acetone and Acetylene.

## Synthesis from Isobutylene, Acetone, and Formaldehyde

This process involves the synthesis of an intermediate,  $\alpha$ -methylheptenone, which is then isomerized to the desired product.

- Synthesis of  $\alpha$ -Methylheptenone: Isobutylene, acetone, and formaldehyde are reacted at high temperature (e.g., 250°C) and pressure (e.g., 30 MPa) to produce  $\alpha$ -methylheptenone.[4][7]
- Isomerization: The  $\alpha$ -methylheptenone is subsequently heated in the presence of a palladium and carbonyl iron catalyst to yield 6-Methyl-5-hepten-2-one.[4][7]



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Synthesis of 6-Methyl-5-hepten-2-one from Isobutylene.

## Synthesis from Isoprene

This route utilizes isoprene as the starting material.

- Hydrochlorination of Isoprene: Isoprene reacts with hydrogen chloride to form isopentenyl chloride.[4][5]
- Condensation with Acetone: The isopentenyl chloride is then condensed with acetone in the presence of a phase transfer catalyst (e.g., benzyltriethylammonium chloride) and a strong base (e.g., NaOH solution) to yield 6-Methyl-5-hepten-2-one. A reported protocol specifies a reaction temperature of 60-61°C for 3 hours.[4]

## Biological Activity and Applications

6-Methyl-5-hepten-2-one exhibits a range of biological activities, making it a compound of interest in various fields.

## Antimicrobial Activity

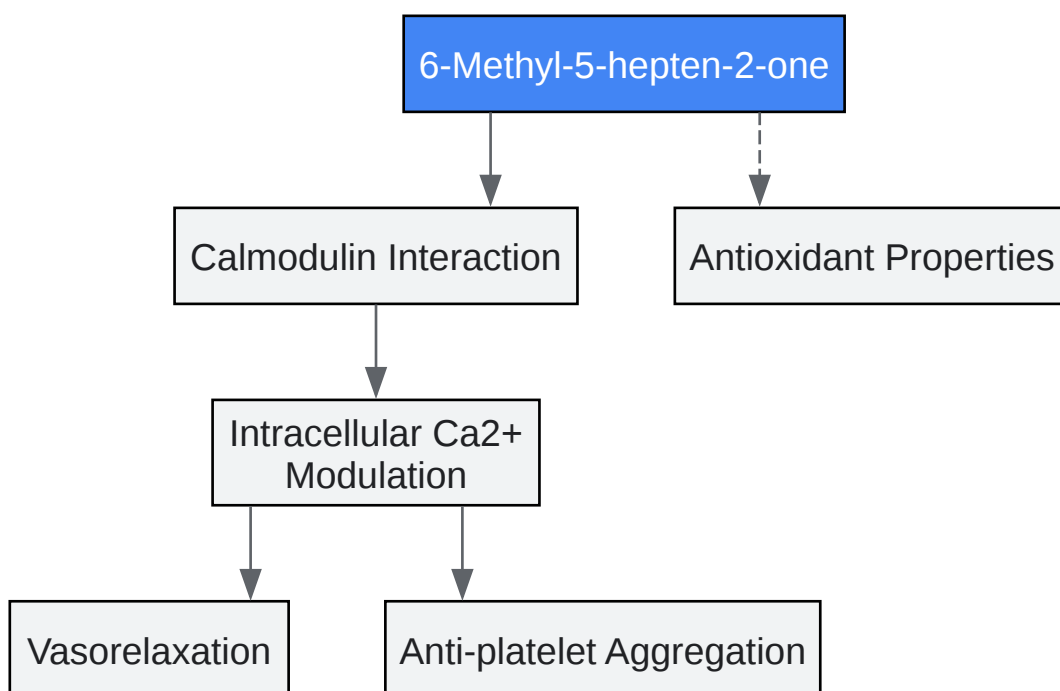
Studies have shown that 6-Methyl-5-hepten-2-one possesses antimicrobial properties, with notable activity against certain bacteria and limited antifungal effects.[1][3] It was found to be active against a variety of bacterial species, with the exception of *Bacillus subtilis* and *Bacillus anthracis*. [3]

## Pheromonal and Kairomonal Activity

This compound acts as an alarm pheromone in some insect species.[3] It is also known to be a potent attractant for certain mosquito species, such as *Aedes aegypti*, which are vectors for diseases like dengue fever and Zika virus.[1] This has led to research into its use in mosquito traps and control strategies.[1]

## Cardiovascular Effects

Recent research has highlighted the cardiovascular effects of 6-Methyl-5-hepten-2-one. In spontaneously hypertensive rats, it has been shown to have vasorelaxant and anti-platelet aggregation effects.[8] The proposed mechanism involves the modulation of intracellular calcium, possibly through interaction with calmodulin.[8] Furthermore, it exhibited antioxidant properties and did not appear to interfere with coagulation pathways, suggesting a low risk of bleeding.[8]



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Proposed Mechanism of Cardiovascular Effects of 6-Methyl-5-hepten-2-one.

## Other Applications

Due to its pleasant aroma, 6-Methyl-5-hepten-2-one is utilized as a flavoring agent in food products and as a fragrance component in perfumery.[1][4] It is also a crucial intermediate for the synthesis of other important compounds, including dehydrolinalool, linalool, citral, and pseudoionone, which are precursors to vitamins A and E, and other fragrances.[1][4][5]

## Conclusion

6-Methyl-5-hepten-2-one is a versatile chemical with significant industrial and biological relevance. Its early discovery and the development of efficient synthetic routes have paved the way for its widespread application. Ongoing research into its biological activities, particularly its cardiovascular effects, suggests potential for its future development in therapeutic applications. This guide provides a foundational understanding for professionals engaged in the study and application of this important compound.

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- To cite this document: BenchChem. [Early studies and discovery of 6-Methyl-3-methylidenehept-5-en-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060398#early-studies-and-discovery-of-6-methyl-3-methylidenehept-5-en-2-one]

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